

# 3-Fluoro-4-methylaniline structural information and SMILES

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Fluoro-4-methylaniline

Cat. No.: B1361354

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## An In-depth Technical Guide to 3-Fluoro-4-methylaniline

This technical guide provides comprehensive structural information, physicochemical properties, and a representative synthesis protocol for **3-Fluoro-4-methylaniline**. The content is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis.

### Core Structural and Physical Properties

**3-Fluoro-4-methylaniline** is an aromatic amine featuring a fluorine substituent, which enhances its chemical reactivity.<sup>[1]</sup> It serves as a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[1]</sup> The key identifiers and physicochemical properties are summarized in the table below for clear reference and comparison.

Identifier/Property	Value
IUPAC Name	3-Fluoro-4-methylaniline
Synonyms	4-Amino-2-fluorotoluene, 3-Fluoro-p-toluidine
CAS Number	452-77-7
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FN
Molecular Weight	125.15 g/mol
SMILES String	<chem>CC1=C(C=C(C=C1)N)F</chem> <sup>[2]</sup>
Appearance	Light yellow to brown powder or lump; may appear as a clear pale yellow to brownish liquid after melting.
Melting Point	30-35 °C
Boiling Point	93 °C (at 12 mmHg)
Density	1.093 g/mL (at 25 °C)

## Experimental Protocols

### Synthesis of 3-Fluoro-4-methylaniline from 2-Fluoro-4-nitrotoluene

A general and effective method for the synthesis of **3-Fluoro-4-methylaniline** is the reduction of the corresponding nitro compound, 2-Fluoro-4-nitrotoluene. The following protocol is a representative example of this transformation.

Materials:

- 2-Fluoro-4-nitrotoluene (starting material, 0.60 mmol)
- Toluene, freshly distilled (0.6 mL)
- Indium triiodide (InI<sub>3</sub>, 14.9 mg, 0.030 mmol)
- 1,1,3,3-Tetramethyldisiloxane (TMDS, 318 µL, 1.80 mmol)

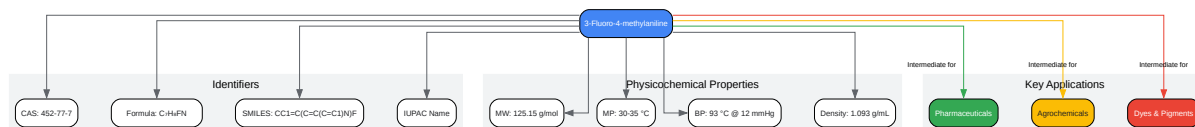
- Ethyl acetate (EtOAc)
- Aqueous sodium bicarbonate ( $\text{NaHCO}_3$ )
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography

#### Procedure:

- To a reaction vial, add freshly distilled toluene (0.6 mL), 2-Fluoro-4-nitrotoluene (0.60 mmol), indium triiodide (14.9 mg, 0.030 mmol), and 1,1,3,3-tetramethyldisiloxane (318  $\mu\text{L}$ , 1.80 mmol).[\[3\]](#)
- Seal the vial with a polytetrafluoroethylene (PTFE) septum.[\[3\]](#)
- Stir the mixture at a bath temperature of 60 °C.[\[3\]](#)
- Monitor the progress of the reaction using thin-layer chromatography (TLC).[\[3\]](#)
- Upon completion of the reaction, add 5 mL of aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) to the mixture.[\[3\]](#)
- Extract the aqueous layer with ethyl acetate (3 x 6 mL).[\[3\]](#)
- Combine the organic phases and dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).[\[3\]](#)
- Filter the mixture and concentrate the filtrate under reduced pressure.[\[3\]](#)
- Purify the crude product by silica gel column chromatography to obtain the final product, **3-Fluoro-4-methylaniline**.[\[3\]](#)

## Visualization of Key Information

The following diagram illustrates the core relationships between the identifiers, properties, and primary applications of **3-Fluoro-4-methylaniline**.



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Caption: Key identifiers, properties, and applications of **3-Fluoro-4-methylaniline**.

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## References

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Address: 3281 E Guasti Rd  
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